

Application Notes and Protocols for Cell-Based Assays Targeting IRAK4

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Compound of Interest

Compound Name: PF-06767832

Cat. No.: B610010

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Note: Initial searches for "**PF-06767832**" indicate that this compound is a potent and selective positive allosteric modulator (PAM) of the M1 muscarinic acetylcholine receptor, with research focusing on its potential for treating cognitive deficits in disorders like Alzheimer's disease and schizophrenia.[1][2][3][4][5] It is not an inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4).

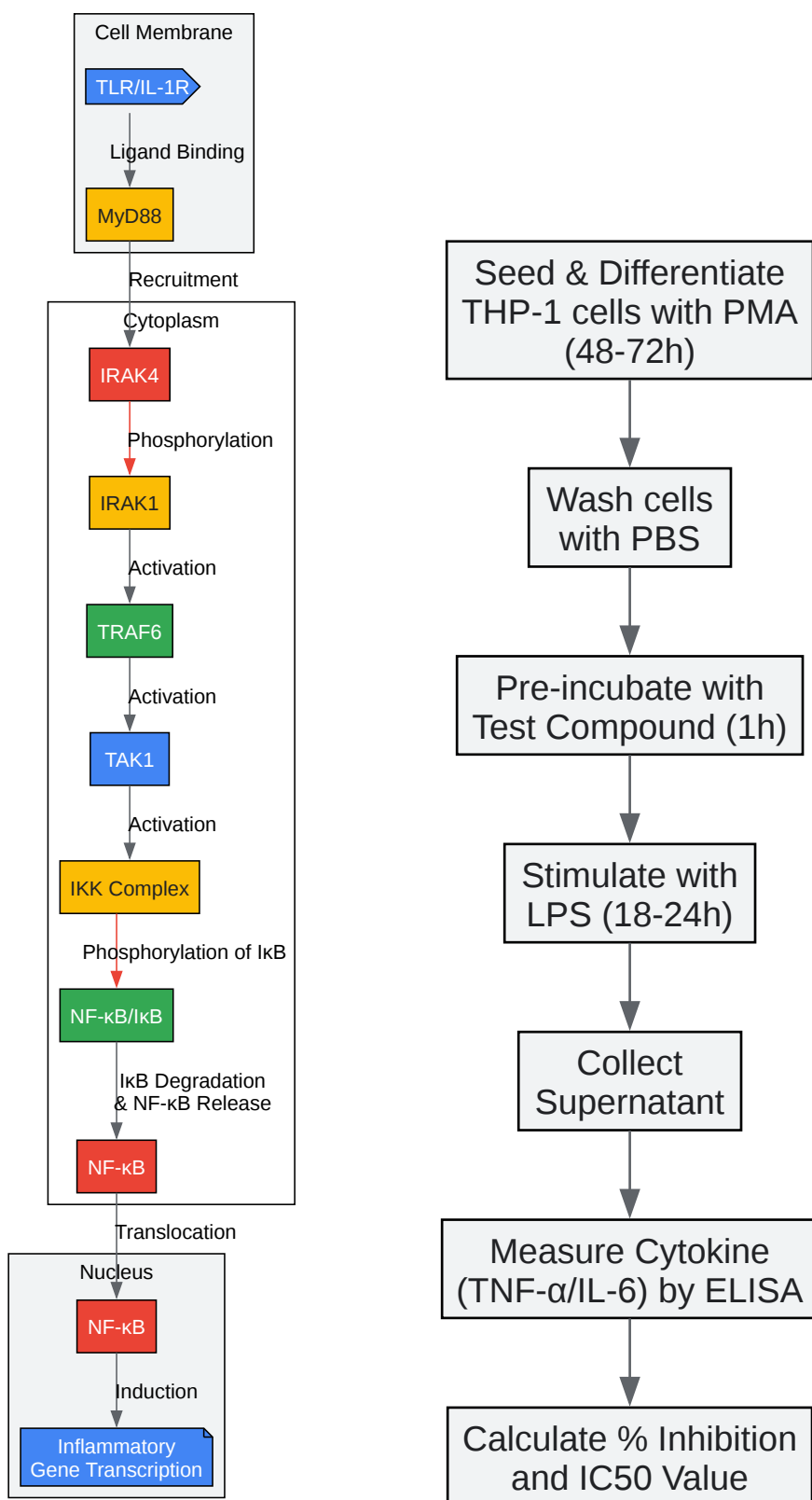
The following application notes and protocols are designed for researchers, scientists, and drug development professionals interested in the characterization of IRAK4 inhibitors, such as PF-06650833, which are being investigated for the treatment of inflammatory and autoimmune diseases like rheumatoid arthritis.[6][7]

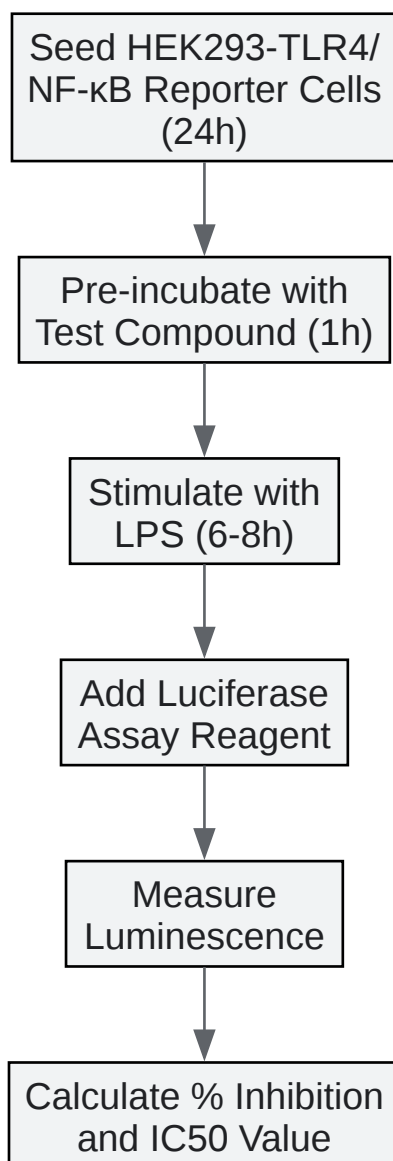
Introduction to IRAK4 Signaling

Interleukin-1 receptor-associated kinase 4 (IRAK4) is a critical enzyme in the innate immune system.[8] It functions as a master kinase downstream of Toll-like receptors (TLRs) and Interleukin-1 receptors (IL-1Rs).[8][9] Upon activation by pathogen-associated molecular patterns (PAMPs) or damage-associated molecular patterns (DAMPs), these receptors recruit adaptor proteins like MyD88, which in turn recruits IRAK4, leading to the formation of a signaling complex called the Myddosome.[10] Within this complex, IRAK4 becomes activated and phosphorylates IRAK1, initiating a cascade that results in the activation of downstream pathways, including NF- κ B and MAP kinases.[9][10] This signaling ultimately leads to the production of pro-inflammatory cytokines and chemokines, which are key drivers of

inflammation.[11][12] Dysregulation of the IRAK4 pathway is implicated in various autoimmune and inflammatory diseases.

IRAK4 Signaling Pathway Diagram





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